

analytical methods for 2-(azepan-1-yl)-5-methylaniline quantification

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Compound of Interest

Compound Name: 2-(azepan-1-yl)-5-methylaniline

CAS No.: 946731-20-0

Cat. No.: B2476048

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Part 1: Executive Summary & Strategic Framework

2-(azepan-1-yl)-5-methylaniline (CAS: Not widely listed, Analogous to 2-(azepan-1-yl)-5-chloroaniline) is a specialized aniline derivative featuring a hydrophobic azepane (homopiperidine) ring ortho to the amine and a methyl group at the meta position.

In pharmaceutical development, this compound typically appears in two critical contexts:

- **Key Starting Material (KSM) / Intermediate:** Used in the synthesis of CNS-active agents or antihistamines involving azepane moieties.
- **Potential Genotoxic Impurity (PGI):** As an aniline derivative, it carries a structural alert for mutagenicity (methemoglobinemia risk and DNA intercalation).

This application note provides two distinct, self-validating workflows:

- **Workflow A (Trace Analysis):** LC-MS/MS method for quantifying PGI levels (<10 ppm) in drug substances.

- Workflow B (Bulk Assay): HPLC-UV method for purity assessment (>98%) during synthesis.

Part 2: Technical Specifications & Physicochemical Profile

Understanding the molecule is the prerequisite for method design.

Parameter	Value (Predicted/Analogous)	Analytical Implication
Formula	C ₁₃ H ₂₀ N ₂	Monoisotopic Mass: 204.16 Da
pKa (Base)	~5.0 (Aniline N), ~10.5 (Azepane N)	Critical: The Azepane nitrogen is highly basic. ^[1] At neutral pH, it is protonated. Mobile phases must be buffered to prevent peak tailing.
LogP	~2.8 - 3.2	Hydrophobic. Strong retention on C18 columns.
UV Max	~245 nm, ~290 nm	Dual-band UV detection feasible.
Solubility	Soluble in MeOH, ACN, DMSO.	Avoid pure water as diluent to prevent precipitation.

Part 3: Workflow A – Trace Quantification (LC-MS/MS)

Objective: Quantify **2-(azepan-1-yl)-5-methylaniline** at trace levels (0.5 – 100 ppm) in Active Pharmaceutical Ingredients (APIs).

Method Design Logic (Causality)

- Ionization Source: Electrospray Ionization (ESI) in Positive Mode is mandatory. The basic azepane nitrogen () protonates readily ($[M+H]^+ = 205.2$), providing high sensitivity.

- Column Selection: A Biphenyl or Phenyl-Hexyl column is superior to C18. The interactions between the phenyl phase and the aniline ring provide orthogonal selectivity, separating it from the API matrix.
- Mobile Phase: Formic acid (0.1%) is used to ensure full protonation of the basic nitrogen, maximizing the MS signal.

Detailed Protocol

Instrument: Triple Quadrupole LC-MS/MS (e.g., Agilent 6400, Sciex QTRAP).

Step 1: Chromatographic Conditions

- Column: Kinetex Biphenyl, 100 x 2.1 mm, 2.6 μ m (Phenomenex) or equivalent.
- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile (LC-MS Grade).
- Flow Rate: 0.4 mL/min.
- Gradient:
 - 0.0 min: 5% B
 - 1.0 min: 5% B (Divert to Waste)
 - 6.0 min: 95% B (Elution of Analyte)
 - 8.0 min: 95% B
 - 8.1 min: 5% B (Re-equilibration)
- Column Temp: 40°C.

Step 2: MS/MS Parameters (MRM Mode)

- Precursor Ion: 205.2 ([M+H]⁺)

- Quantifier Transition: 205.2

98.1 (Azepane ring fragment). High specificity.

- Qualifier Transition: 205.2

120.1 (Methyl-aniline core fragment).

- Dwell Time: 100 ms.
- Collision Energy (CE): Optimized per instrument (Start at 25 eV for Quant, 35 eV for Qual).

Step 3: Sample Preparation (LLE - Liquid Liquid Extraction)

- Rationale: Direct injection of high-conc API can suppress ionization. LLE removes the bulk API (if acidic/neutral) or concentrates the impurity.
- Weigh 50 mg of API sample into a centrifuge tube.
- Dissolve in 2 mL of 0.1 M NaOH (Deprotonates the impurity, making it extractable into organic).
- Add 2 mL MTBE (Methyl tert-butyl ether).
- Vortex for 2 minutes; Centrifuge at 4000 rpm for 5 min.
- Transfer the upper organic layer to a fresh tube.
- Evaporate to dryness under
at 40°C.
- Reconstitute in 1 mL of Mobile Phase A:B (50:50).

Visualization: LC-MS/MS Decision Workflow

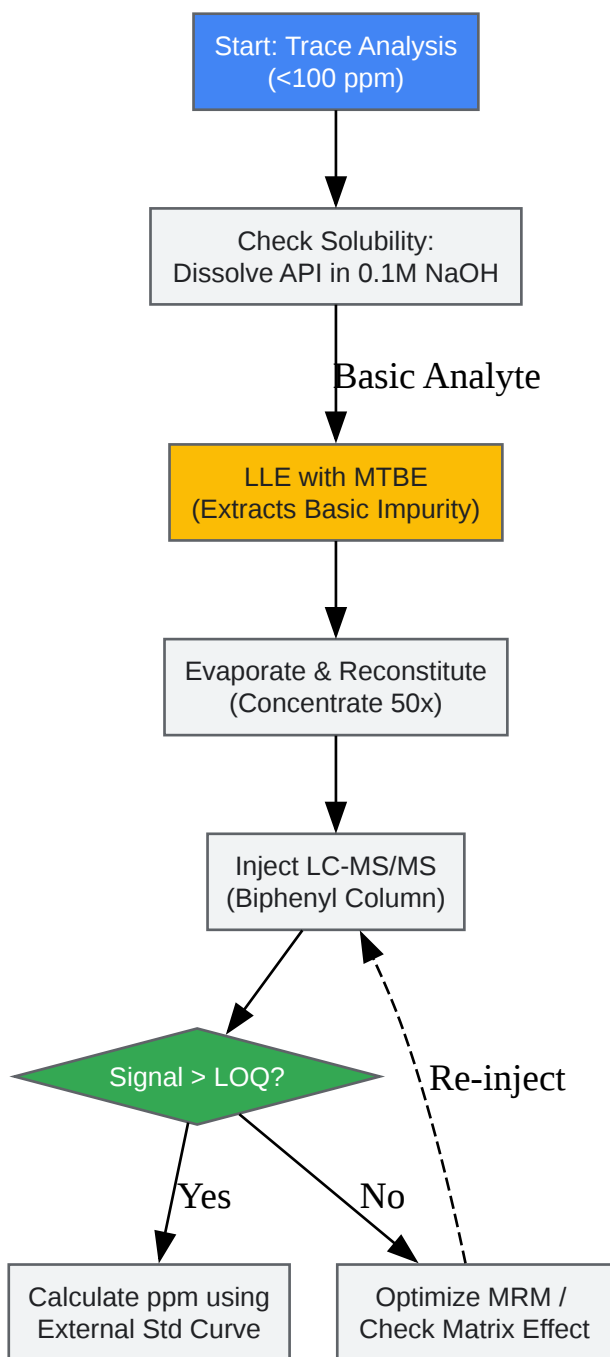


Figure 1: Trace Impurity Extraction & Quantification Workflow

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Part 4: Workflow B – Bulk Assay (HPLC-UV)

Objective: Determine the purity (>98%) of synthesized **2-(azepan-1-yl)-5-methylaniline**.

Method Design Logic

- Buffer Selection: Phosphate buffer at pH 7.0 or Ammonium Bicarbonate (pH 9.0).
 - Why? At acidic pH (pH 2-3), the azepane nitrogen is protonated (), reducing hydrophobicity and causing early elution with potential peak tailing due to silanol interactions. At pH > pKa (alkaline), the molecule is neutral, increasing retention and improving peak symmetry on modern hybrid columns (e.g., XBridge).
- Wavelength: 245 nm provides the best balance of sensitivity and solvent cutoff.

Detailed Protocol

Instrument: HPLC with Diode Array Detector (DAD) (e.g., Agilent 1260, Waters Alliance).

Step 1: Chromatographic Conditions

- Column: Waters XBridge C18, 150 x 4.6 mm, 3.5 μ m (High pH stable).
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 9.0).
- Mobile Phase B: Acetonitrile.[\[2\]](#)[\[3\]](#)
- Mode: Isocratic (for reproducibility) or Gradient.
 - Isocratic Recommendation: 60% B / 40% A.
- Flow Rate: 1.0 mL/min.[\[4\]](#)[\[5\]](#)
- Detection: UV at 245 nm (bw 4 nm). Reference: 360 nm.
- Injection Vol: 5 - 10 μ L.

Step 2: System Suitability Testing (SST)

- Tailing Factor (): Must be < 1.5. (If > 1.5, increase buffer concentration or pH).

- Theoretical Plates (): > 5000.
- Precision (RSD): < 1.0% for 5 replicate injections.

Part 5: Validation Parameters (Self-Validating Systems)

To ensure the method is "trustworthy" (Part 2 of requirements), it must pass specific criteria derived from ICH Q2(R1) guidelines.

Validation Parameter	Acceptance Criteria (Trace LC-MS)	Acceptance Criteria (Assay HPLC)
Specificity	No interference at retention time (RT) in blank matrix.	Resolution () > 2.0 from nearest peak.
Linearity ()	(Range: LOQ to 150% limit).	(Range: 80% to 120% target).
Accuracy (Recovery)	80% – 120% at LOQ level.	98% – 102%.
Precision (Repeatability)	RSD < 10% (n=6).	RSD < 1.0% (n=6).
LOD / LOQ	S/N > 3 (LOD) / S/N > 10 (LOQ).	N/A (for Assay).

Troubleshooting Guide

- Issue: Peak Tailing.
 - Cause: Secondary interactions between the basic Azepane nitrogen and residual silanols on the column.
 - Fix: Add 5 mM Triethylamine (TEA) to the mobile phase (competes for silanols) or switch to a "High pH" resistant column (XBridge/Gemini) and run at pH 9.5.

- Issue: Low MS Sensitivity.
 - Cause: Ion suppression from API or incorrect pH.
 - Fix: Ensure Mobile Phase is acidic (Formic acid) for Positive Mode ESI. Switch from Methanol to Acetonitrile (better desolvation).

Part 6: References

- International Council for Harmonisation (ICH). Validation of Analytical Procedures: Text and Methodology Q2(R1). (2005). Available at: [\[Link\]](#)
- European Medicines Agency (EMA). Guideline on the Limits of Genotoxic Impurities. (2006). [\[5\]](#) Available at: [\[Link\]](#)

Appendix: Analytical Logic Diagram

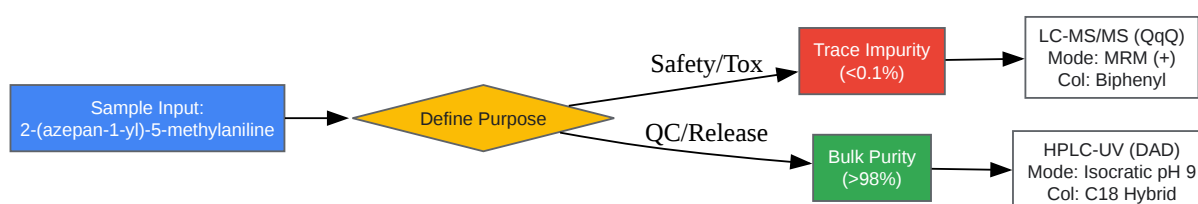


Figure 2: Analytical Method Selection Matrix

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